

Technical Support Center: BG11 Medium

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Compound of Interest

Compound Name: BG11

Cat. No.: B15580790

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the shelf life, storage, and troubleshooting of **BG11** medium.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for prepared **BG11** medium?

A1: Prepared liquid **BG11** medium should be stored at refrigerator temperatures, typically between 2-8°C[1]. Agar-based **BG11** medium should also be stored at refrigerator temperature after it has cooled and solidified[2][3].

Q2: How long can I store prepared liquid **BG11** medium?

A2: While specific shelf life can vary based on preparation methods and sterility, autoclaved **BG11** medium stored in a refrigerator can typically be used for several weeks[4]. For longer-term storage, it is advisable to prepare fresh medium.

Q3: Can I store **BG11** stock solutions? If so, for how long and under what conditions?

A3: Yes, stock solutions for **BG11** medium can be prepared and stored to streamline the medium preparation process[3][5]. Most stock solutions should be stored in the refrigerator[2][5]. The ferric citrate solution, in particular, should be stored in the dark to prevent degradation[5]. While a specific universal shelf life is not defined, preparing fresh stock solutions periodically is recommended to ensure medium quality.

Q4: What is the appropriate pH for **BG11** medium?

A4: The final pH of **BG11** medium after preparation and sterilization should be around 7.1 to 7.4[6][7]. It is crucial to check and adjust the pH before autoclaving. Be aware that autoclaving can cause a slight shift in pH[8].

Q5: Is it better to autoclave or filter-sterilize **BG11** medium?

A5: Autoclaving at 121°C for 15 minutes is a common method for sterilizing **BG11** medium[4][5][7]. However, autoclaving can sometimes lead to the precipitation of certain components, particularly phosphates and ferric compounds[9][10]. To avoid this, some protocols recommend autoclaving certain components separately (like phosphate, ferric ammonium citrate, and carbonate) and then combining them aseptically post-sterilization[9]. Alternatively, filter sterilization can be used, especially for heat-sensitive components or to prevent precipitation[9][11].

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Precipitate forms after autoclaving	High temperatures during autoclaving can cause the precipitation of mineral salts, particularly phosphates with calcium and magnesium, and iron compounds.[9][10]	- Prepare stock solutions and autoclave them separately, especially the phosphate, ferric citrate, and carbonate solutions. Combine them aseptically after cooling.[9] - Consider sterile filtering the complete medium or heat-labile components instead of autoclaving.[9][11] - Ensure all components are fully dissolved before autoclaving.
The pH of the medium is incorrect after preparation	- Inaccurate measurement of components. - The pH was not adjusted before autoclaving. - Autoclaving can alter the pH of the medium.[8]	- Double-check the concentrations and volumes of all stock solutions. - Always measure and adjust the pH to the desired range (typically 7.1-7.4) before sterilization.[5] [7] - After autoclaving and cooling, allow the medium to equilibrate with the air for about 24 hours before checking the final pH.[3]

Poor or no growth of cyanobacteria	<ul style="list-style-type: none">- Incorrect pH of the medium.[12] - Contamination of the medium.- Degradation of essential nutrients due to improper storage or prolonged storage of the medium or stock solutions.- Presence of toxic compounds from impure chemicals.[12]	<ul style="list-style-type: none">- Verify the pH of the medium is within the optimal range for your specific cyanobacterial strain.[12]- Ensure aseptic techniques were followed during preparation and handling.- Prepare fresh medium from high-purity chemicals.[12]- Check the storage conditions and age of your stock solutions and prepared medium.
Medium appears turbid after preparation	<p>This is often due to the same reasons as precipitate formation, where fine particles are suspended in the liquid.</p> <p>[10]</p>	<p>Follow the same recommendations for preventing precipitation, such as separate sterilization of problematic components or filter sterilization.[9][10]</p>

Quantitative Data Summary

Shelf Life of **BG11** Medium and Stock Solutions

Component	Storage Condition	Recommended Shelf Life
Powdered BG11 Medium	Store below 30°C in a tightly closed container.	Before the expiry date on the label.
Prepared Liquid BG11 Medium (Autoclaved)	2-8°C, protected from light.[1]	Several weeks.[4]
Prepared Solid BG11 Medium (Agar)	2-8°C, protected from light.[2][3]	Several weeks.
Macronutrient & Trace Metal Stock Solutions	Refrigerator temperature.[2][5]	Prepare fresh periodically for best results.
Ferric Citrate Stock Solution	Refrigerator temperature, in the dark.[5]	Prepare fresh periodically.

Experimental Protocols

Detailed Methodology for the Preparation of 1 Liter of **BG11** Medium

This protocol is a compilation based on common practices and aims to minimize precipitation.

1. Preparation of Stock Solutions:

- Stock 1: NaNO_3 (150 g/L): Dissolve 150 g of Sodium Nitrate in deionized water to a final volume of 1 L.
- Stock 2: K_2HPO_4 (40 g/L): Dissolve 40 g of Dipotassium Phosphate in deionized water to a final volume of 1 L.
- Stock 3: $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$ (75 g/L): Dissolve 75 g of Magnesium Sulfate Heptahydrate in deionized water to a final volume of 1 L.
- Stock 4: $\text{CaCl}_2 \cdot 2\text{H}_2\text{O}$ (36 g/L): Dissolve 36 g of Calcium Chloride Dihydrate in deionized water to a final volume of 1 L.
- Stock 5: Citric Acid (6 g/L): Dissolve 6 g of Citric Acid in deionized water to a final volume of 1 L.

- Stock 6: Ferric Ammonium Citrate (6 g/L): Dissolve 6 g of Ferric Ammonium Citrate in deionized water to a final volume of 1 L. Store this solution in a dark bottle.
- Stock 7: EDTA (Disodium salt) (1 g/L): Dissolve 1 g of Na₂EDTA in deionized water to a final volume of 1 L.
- Stock 8: Na₂CO₃ (20 g/L): Dissolve 20 g of Sodium Carbonate in deionized water to a final volume of 1 L.
- Stock 9: Trace Metal Solution: Dissolve the following in the specified order in deionized water to a final volume of 1 L:
 - H₃BO₃: 2.86 g
 - MnCl₂·4H₂O: 1.81 g
 - ZnSO₄·7H₂O: 0.222 g
 - Na₂MoO₄·2H₂O: 0.390 g
 - CuSO₄·5H₂O: 0.079 g
 - Co(NO₃)₂·6H₂O: 0.0494 g

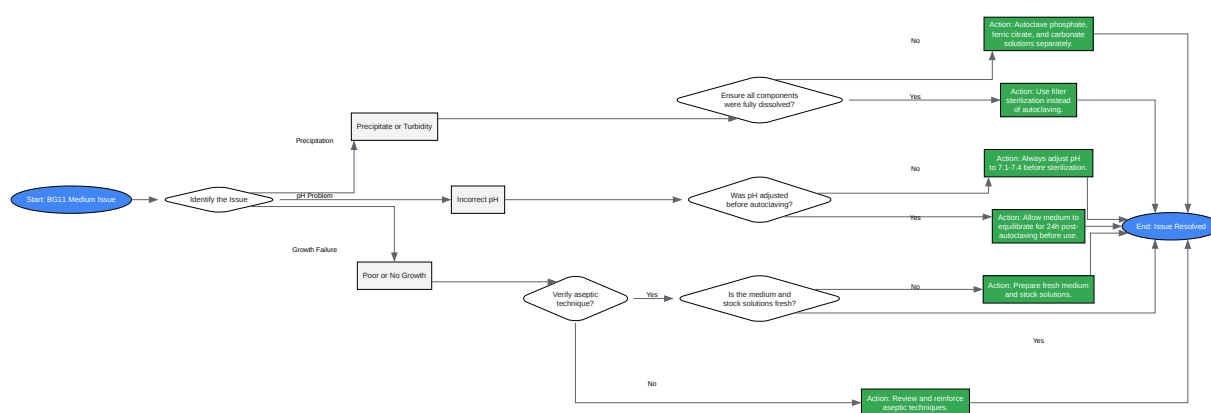
2. Preparation of Final Medium (1 Liter):

- To approximately 950 mL of deionized water, add 1 mL of each stock solution (1-9) while stirring continuously.
- Adjust the pH to 7.1 using 1M HCl or NaOH.
- Bring the final volume to 1 Liter with deionized water.
- Dispense the medium into appropriate vessels.
- Sterilize by autoclaving at 121°C (15 psi) for 15 minutes.
- Allow the medium to cool completely before use. Store at 2-8°C.

Alternative Sterilization to Prevent Precipitation:

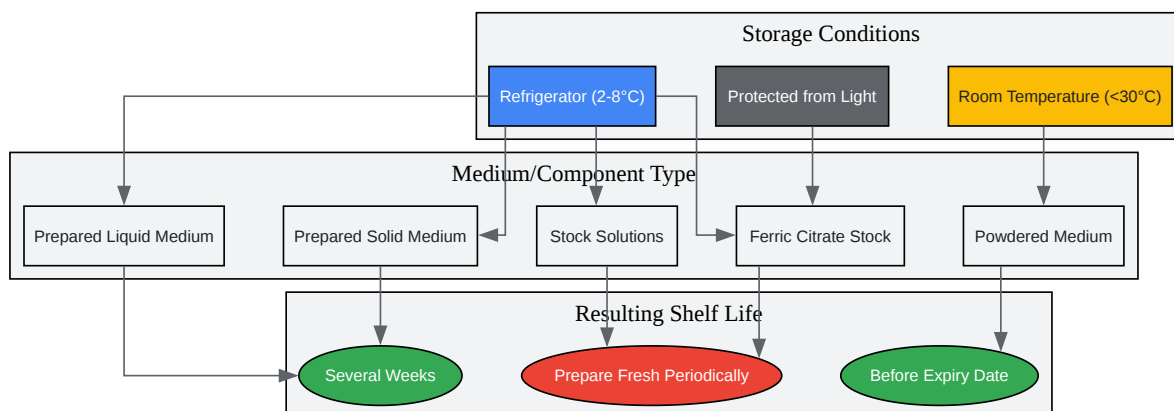
- Prepare two separate solutions.
 - Solution A: Combine all stock solutions except for Stock 2 (K_2HPO_4) in ~900 mL of deionized water. Adjust pH and bring to 950 mL. Autoclave.
 - Solution B: Prepare the K_2HPO_4 solution separately at the final concentration in 50 mL of deionized water and autoclave.
- Aseptically combine the two cooled solutions.

Visualizations



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Caption: Troubleshooting workflow for common **BG11** medium issues.



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Caption: Relationship between storage conditions and **BG11** shelf life.

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